

Unraveling "Leesggglvqpggsmk Acetate": A Case of Mistaken Identity in Cell Culture Applications

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Compound of Interest

Compound Name: *Leesggglvqpggsmk acetate*

Cat. No.: *B15584736*

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Initial investigations into "**Leesggglvqpggsmk acetate**" reveal its identity not as a bioactive compound for cell culture assays, but as a specific peptide fragment of the therapeutic monoclonal antibody, Infliximab. Its primary application lies in the realm of analytical chemistry, specifically for the quantitative analysis of Infliximab, rather than in the modulation of cellular functions.

Our comprehensive search for protocols, application notes, and signaling pathway information related to the use of "**Leesggglvqpggsmk acetate**" in cell culture assays has yielded no results. This is because the compound is a proteolysis-derived peptide of Infliximab, an antibody that targets and neutralizes tumor necrosis factor-alpha (TNF- α). As a component of a larger therapeutic molecule, "**Leesggglvqpggsmk acetate**" is commercially available as a reference standard for analytical methods, such as mass spectrometry, to accurately measure the concentration of Infliximab in biological samples.

The "acetate" in its name refers to the salt form of the peptide and is not indicative of a role as a bioactive acetate donor in cellular metabolism. While acetate itself is a well-studied molecule in cell culture, influencing metabolism and epigenetic regulation, its effects are distinct from the properties of this specific peptide sequence.

Therefore, the creation of detailed application notes, experimental protocols, and signaling pathway diagrams for "**Leesggglvqpggsmk acetate**" in the context of cell culture assays is not feasible, as there is no scientific literature or data to support its use in this manner.

Researchers and drug development professionals should be aware of its true application to avoid misinterpretation and ensure the correct reagents are used in their experimental designs.

Chemical and Physical Properties

For clarity and proper identification in an analytical setting, the known properties of "Leesggglvqpggsmk acetate" are summarized below.

Property	Value	Reference
Chemical Formula	C66H112N18O26S	[1]
Molecular Weight	1605.76 g/mol	[1]
Primary Application	Quantitative analysis of Infliximab	[1]
Storage (Powder)	-20°C for 2 years	[1]
Storage (in DMSO)	4°C for 2 weeks, -80°C for 6 months	[1]

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References

- 1. LEESGGGLVQPGGSMK acetate Datasheet DC Chemicals [dcchemicals.com]
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